

# Application Notes: Fluorescently Labeled C6-Phytoceramide (NBD-C6-Phytoceramide)

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## Compound of Interest

Compound Name: C6-Phytoceramide

Cat. No.: B1247734

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## Introduction

**NBD-C6-Phytoceramide** is a fluorescently labeled, short-chain analog of phytoceramide, an essential sphingolipid.[1][2] The molecule consists of a phytosphingosine backbone linked to a six-carbon acyl chain (C6) that is tagged with a 7-nitrobenz-2-oxa-1,3-diazol-4-yl (NBD) fluorophore.[1][3] This fluorescent tag allows for the direct visualization, tracking, and quantification of the probe's uptake, trafficking, and metabolism within living cells.[1] The NBD group is environmentally sensitive; it is weakly fluorescent in aqueous environments but becomes highly fluorescent in the hydrophobic environment of lipid membranes, making it an excellent tool for studying membrane dynamics.[3][4]

These characteristics make **NBD-C6-Phytoceramide** an invaluable probe for researchers, scientists, and drug development professionals investigating the complex roles of phytoceramides in cellular processes such as sphingolipid metabolism, signal transduction, apoptosis, and autophagy.[1][3][5]

## Physicochemical and Spectral Properties

The utility of **NBD-C6-Phytoceramide** as a research tool is defined by its specific physical, chemical, and fluorescent properties.

Table 1: Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>30</sub> H <sub>51</sub> N <sub>5</sub> O <sub>7</sub>	[1][6]
Molecular Weight	593.76 g/mol	[1][6]
Appearance	Orange/Solid	[1][6]
Purity	≥98%	[6]
Storage Conditions	-20°C, protect from light	[3][6]
Stability	≥ 4 years at -20°C	[6]

Table 2: Fluorescence Characteristics

Property	Wavelength (nm)	Reference
Excitation Maximum (Ex)	~466 nm	[1][6]
Emission Maximum (Em)	~536 nm	[1][6]

Table 3: Solubility Data

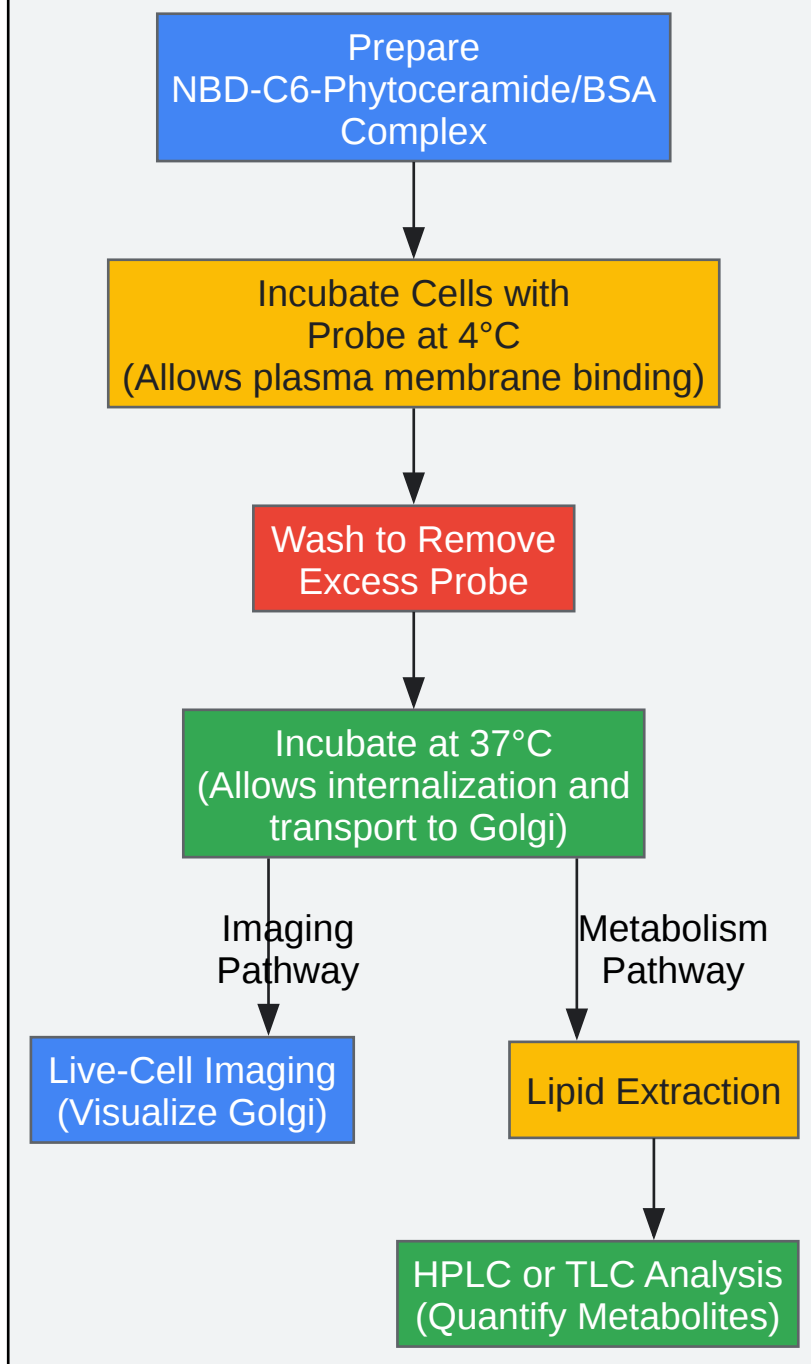
Solvent	Solubility	Reference
Chloroform:Methanol (2:1)	Soluble	[6]
Methanol	Soluble	[6]
DMSO	Soluble	[1][6]
DMF	Soluble	[1]
Ethanol	Soluble	[1][6]

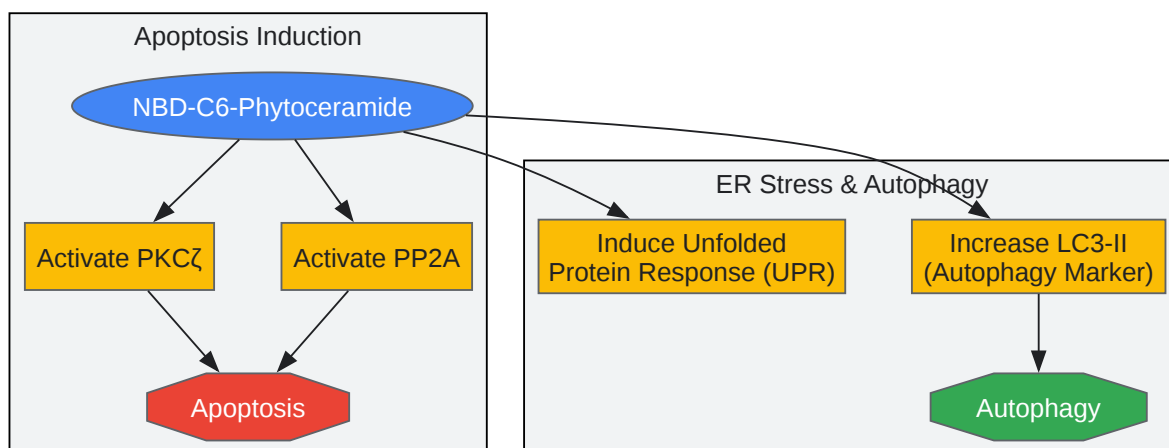
## Key Applications & Experimental Protocols

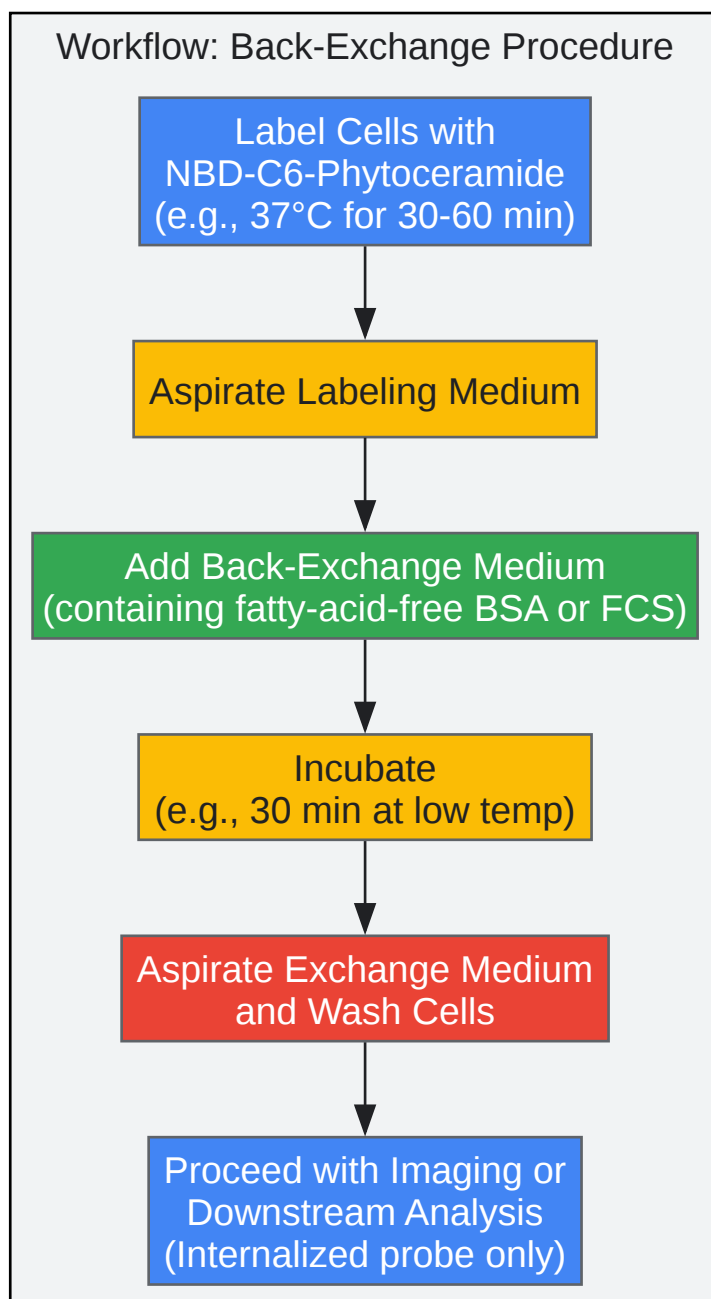
## Visualizing Sphingolipid Transport and Metabolism

NBD-**C6-Phytoceramide** is readily taken up by cells and transported to the Golgi apparatus, where it serves as a substrate for enzymes involved in sphingolipid metabolism.<sup>[1][6][7]</sup> This makes it an excellent tool for selectively staining the Golgi and studying the flux of ceramide through key metabolic pathways.<sup>[4][7][8]</sup>

## Workflow: Golgi Staining &amp; Metabolism Analysis







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- To cite this document: BenchChem. [Application Notes: Fluorescently Labeled C6-Phytoceramide (NBD-C6-Phytoceramide)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1247734#application-of-fluorescently-labeled-c6-phytoceramide-nbd-c6-phytoceramide]

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